

Personal protective equipment for handling 2-(Indolin-3-yl)acetic acid

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Compound of Interest

Compound Name: 2-(Indolin-3-yl)acetic acid

Cat. No.: B175548

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Essential Safety and Handling Guide for 2-(Indolin-3-yl)acetic Acid

This document provides crucial safety and logistical information for the handling and disposal of **2-(Indolin-3-yl)acetic acid**, a compound commonly used in laboratory research. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **2-(Indolin-3-yl)acetic acid** to minimize exposure and ensure personal safety.^{[1][2][3][4][5][6][7][8]} The recommended PPE is summarized in the table below.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side-shields or goggles	Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [5] [9]
Skin	Impervious gloves, lab coat, long-sleeved clothing	Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. [1] [5] [9]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	Use a respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [1] [5] For nuisance levels of dust, type N95 (US) or type P1 (EN 143) dust masks are recommended. [5] [9]

Operational Plan: Safe Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[8\]](#)
- Prevent dust formation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[9\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)
- Empty containers may retain product residues and can be hazardous.[\[4\]](#)[\[8\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[1][2][3][4][5][7][8][9]
- Keep the container tightly closed and properly labeled.[1][2][3][4][5][7][8][9]
- Protect from direct sunlight and light.[2][3][4] Some sources indicate the material is light-sensitive.[2][8]
- For maintaining product quality, refrigeration is recommended.[1][2][3]

First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[1][3][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1][3][4] Remove contaminated clothing and wash it before reuse.[1][4] Get medical advice if skin irritation occurs or persists.[1][4]
Eye Contact	Rinse cautiously with water for several minutes, including under the eyelids.[1][3][4] Remove contact lenses if present and easy to do.[1] Continue rinsing for at least 15 minutes.[1][3][4] Seek medical attention if eye irritation persists.[1][3]
Ingestion	Clean mouth with water and drink plenty of water afterward.[1] Do NOT induce vomiting.[3] Seek medical attention if symptoms occur.[1][4]

Disposal Plan

Waste Disposal:

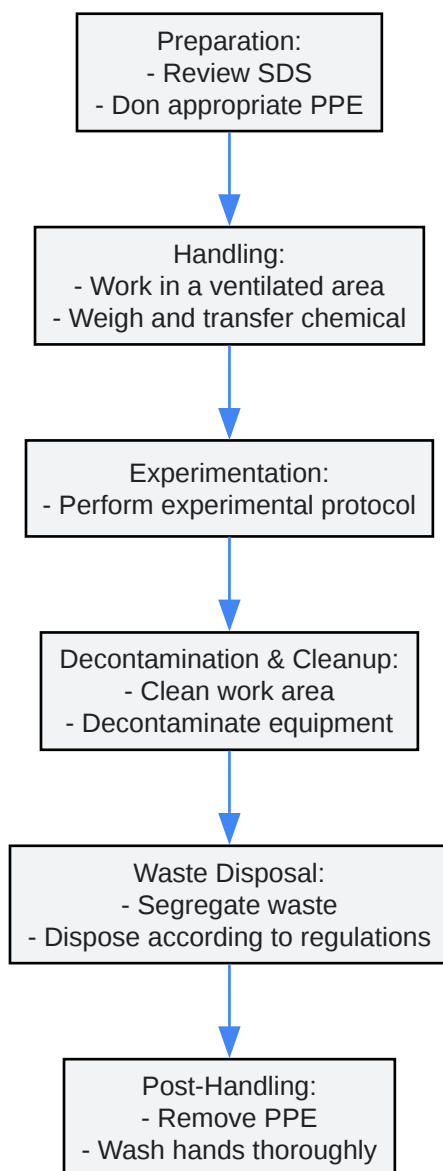
- Dispose of contents and container to an approved waste disposal plant.[1][7]
- Disposal should be in accordance with federal, state, and local regulations.[4][7]
- Do not allow the product to enter drains, surface water, or sanitary sewer systems.[2][3][5][7][9]

Spill Cleanup:

- Ensure adequate ventilation and evacuate personnel to a safe area.[1][2][3]
- Wear appropriate personal protective equipment during cleanup.[1][2][3][4]
- For small spills, use appropriate tools to sweep up the solid material and place it in a suitable container for disposal.[8] Clean the contaminated surface with water.[8]
- For large spills, use a shovel to place the material into a convenient waste disposal container.[8]
- Avoid generating dust during cleanup.[4]

Experimental Workflow for Handling

The following diagram illustrates the standard workflow for safely handling **2-(Indolin-3-yl)acetic acid** in a laboratory setting.



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Caption: Workflow for handling **2-(Indolin-3-yl)acetic acid**.

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